

Inter-laboratory comparison of C.I. 53120 analysis

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Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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An Inter-laboratory comparison for the analysis of C.I. 53120, also known as Sulphur Black 1, is essential for establishing standardized and reliable analytical methods across different research and quality control laboratories. This guide provides a comparative overview of common analytical techniques, their methodologies, and a proposed workflow for a comprehensive analysis of this complex sulfur dye. While specific inter-laboratory trial data for C.I. 53120 is not publicly available, this guide synthesizes information on established analytical methods to aid researchers, scientists, and drug development professionals in their analytical endeavors.

Comparison of Analytical Methods for C.I. 53120

A variety of analytical techniques can be employed to characterize C.I. 53120. The choice of method depends on the specific properties being investigated, such as color strength, purity, and the chemical composition of the dye.

Analytical Method	Property Measured	Sample Preparation	Key Performance Parameters
Spectrophotometry	Color strength, concentration in solution	Dissolution in a suitable solvent (e.g., sodium sulfide solution)	Wavelength of maximum absorbance (λ_{max}), Absorbance values
Thin-Layer Chromatography (TLC)	Separation of dye components, purity assessment	Extraction of the dye and spotting on a TLC plate	Retention factor (Rf) values for different components
X-ray Photoelectron Spectroscopy (XPS)	Surface chemical composition, oxidation states of sulfur	Direct analysis of dyed fabric or solid dye	Atomic concentrations of C, N, O, S; Binding energies of S (2p) spectra to identify oxidation states (e.g., S6+)
Potentiometric Titration	Redox properties of the dye	Dissolving the dye to create a solution for titration	Redox potential (e.g., measured in mV)

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results. Below are outlines of typical experimental protocols for the key analytical techniques mentioned.

Spectrophotometry for Color Strength Determination

- **Sample Preparation:** A stock solution of C.I. 53120 is prepared by dissolving a known weight of the dye powder in an aqueous solution of sodium sulfide. The solution is then diluted to a suitable concentration for measurement.
- **Instrumentation:** A UV-Visible spectrophotometer is used.
- **Measurement:** The absorbance of the solution is measured at the wavelength of maximum absorbance (λ_{max}) against a blank solvent.

- Quantitation: The color strength is proportional to the absorbance value. New methods often involve separating dye mixtures using techniques like thin-layer chromatography before quantitation by spectrophotometry[1].

X-ray Photoelectron Spectroscopy (XPS) for Surface Analysis

- Sample Preparation: For dyed fabrics, a representative sample is cut and mounted on the sample holder. For the dye powder, a small amount is pressed into a pellet or mounted on conductive tape.
- Instrumentation: An XPS instrument with a monochromatic X-ray source (e.g., Al K α) is used.
- Measurement: Survey scans are performed to identify the elements present on the surface. High-resolution scans of specific elements, such as sulfur (S 2p), are then acquired to determine their chemical states.
- Data Analysis: The atomic concentrations of the elements are calculated from the peak areas. The high-resolution spectra are curve-fitted to identify different chemical species, such as sulfide, and oxidized sulfur forms like sulfones (S6+) at around 168 eV[2]. This can be used to assess changes after laundering or other treatments[2].

Experimental and Analytical Workflow

A logical workflow is critical for the comprehensive analysis of C.I. 53120, from initial sample receipt to final data interpretation.

Caption: Workflow for C.I. 53120 Analysis.

Signaling Pathways and Logical Relationships

In the context of dye analysis, there are no direct biological signaling pathways involved. However, the logical relationship in an inter-laboratory comparison follows a structured process to ensure the validity and comparability of results.

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References

- 1. C.I. Sulphur Black 1 | C18H8N4O5S2 | CID 73557531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cellulosechemtechnol.ro [cellulosechemtechnol.ro]
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